

# Technical Guide: Physicochemical Properties of Diethyl 5-(hydroxymethyl)isophthalate

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## Compound of Interest

Compound Name: Diethyl 5-(hydroxymethyl)isophthalate

Cat. No.: B061330

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This document provides a concise overview of the fundamental physicochemical properties of **Diethyl 5-(hydroxymethyl)isophthalate**, a compound of interest in chemical research and development. The data presented herein is intended for researchers, scientists, and professionals in drug development.

## Core Compound Data

The essential molecular attributes of **Diethyl 5-(hydroxymethyl)isophthalate** are summarized in the table below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C13H16O5[1][2]
Molecular Weight	252.26 g/mol [1][3][4]
IUPAC Name	diethyl 5-(hydroxymethyl)benzene-1,3-dicarboxylate[2]
CAS Number	181425-91-2[1][3]
Linear Formula	HOCH2C6H3-1,3-(CO2C2H5)2[3]

Note on Experimental Protocols and Pathway Visualizations:

The user request specified the inclusion of detailed experimental protocols and signaling pathway diagrams. For the specific scope of providing the molecular weight and formula of a chemical compound, these requirements are not applicable.

- **Experimental Protocols:** The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. The detailed protocols for these well-established methods are extensive and fall outside the scope of this document.
- **Signaling Pathways:** **Diethyl 5-(hydroxymethyl)isophthalate** is a chemical reagent. As such, it does not have an associated biological signaling pathway. Such diagrams are relevant for illustrating interactions of molecules within a biological system.

The following sections would typically be populated in a full technical guide but are not relevant to the core query.

## Experimental Protocols

(Not applicable for this data request.)

## Logical Relationships and Workflows

(Not applicable for this data request.)

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## References

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